

5-Aminofluorescein: A Technical Guide to a Versatile Fluorescent Building Block

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Aminofluorescein (5-AF) is a derivative of the highly versatile and widely used xanthene dye, fluorescein. The introduction of a reactive primary amine group at the 5-position of the phthalic acid moiety makes 5-AF a valuable building block for the synthesis of a wide array of fluorescent probes and conjugates.[1] Its utility stems from the bright green fluorescence characteristic of the fluorescein core, coupled with the ability to be covalently attached to various biomolecules and surfaces. This technical guide provides an in-depth overview of **5-aminofluorescein**, covering its physicochemical properties, synthesis, and applications, with a focus on its role in the development of fluorescent dyes for research and drug development.

Physicochemical and Photophysical Properties

5-Aminofluorescein is a dark red solid at room temperature.[2] It is partially soluble in water and more soluble in organic solvents such as methanol and acetone.[2] The photophysical properties of 5-AF are highly dependent on its environment, particularly the solvent and pH. Like its parent molecule, fluorescein, 5-AF exhibits pH-sensitive fluorescence, which can be a critical consideration in its application.[3]

The fluorescence quantum yield of **5-aminofluorescein** is notably influenced by the solvent environment. In aqueous solutions, the dianion form of aminofluoresceins is practically non-fluorescent, and the quantum yields in alcohols are low.[2] However, in aprotic, non-hydrogen



bond donor solvents like dimethyl sulfoxide (DMSO) and acetone, the quantum yield is significantly higher. This phenomenon is attributed to the quenching effect of water, which can hydrate the carboxylate group.

Table 1: Physicochemical Properties of **5-Aminofluorescein**

Property	Value	Reference
Molecular Formula	C20H13NO5	
Molecular Weight	347.32 g/mol	
Appearance	Dark Red Solid	
Melting Point	223 °C (decomposes)	
Solubility	Partially soluble in water; Soluble in methanol (10 mg/mL) and acetone.	

Table 2: Photophysical Properties of **5-Aminofluorescein**

Property	Value	Conditions	Reference
Excitation Maximum (λex)	~490 nm		
Emission Maximum (λem)	~515-520 nm		
Quantum Yield (Φ)	0.8%	Water	_
Quantum Yield (Φ)	4%	Methanol	
Quantum Yield (Φ)	67%	DMSO	
Quantum Yield (Φ)	61%	Acetone	
Fluorescence Lifetime (τ)	~4.08 ns	Alkaline aqueous solution	



Synthesis of 5-Aminofluorescein

The synthesis of **5-aminofluorescein** typically involves the reaction of 4-nitrophthalic acid with resorcinol, followed by the reduction of the resulting nitrofluorescein isomers. The initial condensation reaction produces a mixture of 5-nitrofluorescein and 6-nitrofluorescein. These isomers can be separated by techniques such as fractional crystallization of their diacetyl derivatives. Subsequent reduction of the nitro group to an amine, often using reagents like sodium sulfide or hydrazine hydrate, yields **5-aminofluorescein**.

5-Aminofluorescein as a Building Block for Fluorescent Dyes

The primary utility of **5-aminofluorescein** lies in its reactive amino group, which serves as a handle for conjugation to a wide variety of molecules. This allows for the creation of custom fluorescent probes for specific applications.

Bioconjugation

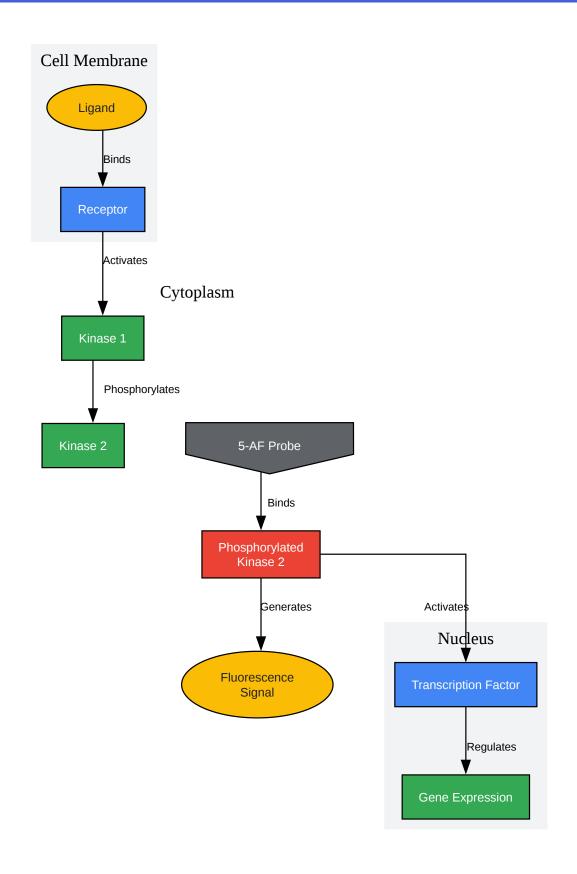
The amino group of 5-AF can be readily reacted with various functional groups to form stable covalent bonds. Common bioconjugation reactions involving **5-aminofluorescein** include:

- Amide Bond Formation: The amine can react with activated carboxylic acids (e.g., N-hydroxysuccinimide [NHS] esters) or acyl chlorides to form stable amide bonds. This is a widely used strategy for labeling proteins, peptides, and other amine-containing biomolecules.
- Isothiocyanate Chemistry: 5-Aminofluorescein is a precursor for the synthesis of fluorescein isothiocyanate (FITC), a widely used amine-reactive labeling reagent. The amino group is converted to an isothiocyanate group (-N=C=S), which readily reacts with primary amines on biomolecules to form a stable thiourea linkage.
- Schiff Base Formation: The amine can react with aldehydes and ketones to form a Schiff base, which can be further stabilized by reduction to a secondary amine.









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